

Comparative Guide: Synthetic Utility of Potassium (Z)-2-cyano-1-ethoxycarbonyl-ethenolate

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Compound of Interest

Compound Name: *potassium (Z)-2-cyano-1-ethoxycarbonyl-ethenolate*

CAS No.: 728897-00-5

Cat. No.: B3193545

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Executive Summary

Potassium (Z)-2-cyano-1-ethoxycarbonyl-ethenolate (CAS: 728897-00-5 / 92664-05-6) is a specialized C3-synthon used primarily in the construction of functionalized heterocycles, particularly pyrimidines, pyrazoles, and isoxazoles.^{[1][2]} Structurally, it is the potassium salt of the enol form of ethyl 2-cyano-3-hydroxyacrylate.

For drug development professionals, this reagent represents a stable, solid-state alternative to the volatile and less stable ethyl (ethoxymethylene)cyanoacetate (EMCA) or the expensive dimethylformamide dimethyl acetal (DMF-DMA) adducts. Its primary utility lies in its ability to act as a "masked" 1,3-dielectrophile, facilitating cleaner cyclization reactions with bis-nucleophiles (e.g., amidines, hydrazines) under mild conditions.

Part 1: Mechanistic Insight & Causality

The "Masked" Formyl Group

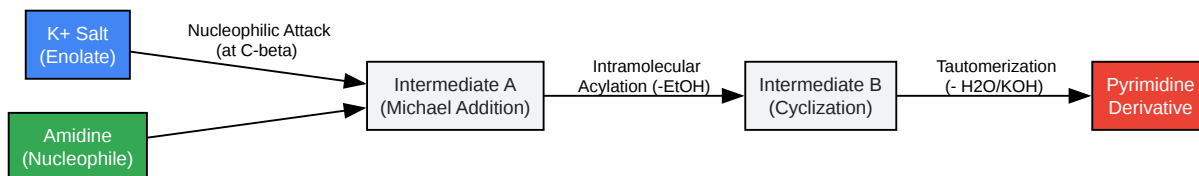
The synthetic power of **potassium (Z)-2-cyano-1-ethoxycarbonyl-ethenolate** lies in its electronic structure. It possesses three reactive sites:

- Enolate Oxygen: Increases solubility in polar solvents and allows for chelation control.
- Beta-Carbon (Masked Formyl): Highly electrophilic; the primary site for nucleophilic attack.
- Ester Carbonyl: The secondary electrophilic site for cyclization.

Unlike in situ generated species, the isolated potassium salt allows for precise stoichiometry, reducing oligomerization side products common in Knoevenagel condensations.

Mechanistic Pathway: Pyrimidine Synthesis

The following diagram illustrates the reaction between the potassium salt and an amidine (e.g., benzamidine) to form a 4-hydroxypyrimidine-5-carbonitrile derivative.



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Figure 1: Mechanistic pathway for the conversion of **Potassium (Z)-2-cyano-1-ethoxycarbonyl-ethenolate** to a pyrimidine scaffold.

Part 2: Comparative Analysis

This section objectively compares the Potassium Salt method against standard industry alternatives.

Table 1: Performance Comparison of C3-Synthons

Feature	Potassium (Z)-2-cyano-1-ethoxycarbonyl-ethenolate	Ethyl (ethoxymethylene) cyanoacetate (EMCA)	DMF-DMA Adducts
Physical State	Solid (Stable Powder)	Liquid / Low-melting Solid	Solid / Oil
Stability	High (Shelf-stable >1 year)	Moderate (Hydrolyzes in moist air)	Moderate (Hygroscopic)
Atom Economy	High (Leaving group is KOH/EtOH)	Moderate (Leaving group is EtOH)	Low (Leaving group is Me ₂ NH)
Reactivity	High (Ionic character enhances solubility)	Moderate (Requires heat/catalyst)	High (Very reactive)
Cost Efficiency	High (Prepared from cheap precursors)	Moderate	Low (Expensive reagent)
Byproducts	Potassium salts (Easy filtration)	Ethanol (Distillation required)	Dimethylamine (Toxic gas)

Expert Insight: Why Choose the Potassium Salt?

- **Stoichiometric Control:** When using EMCA, it is often generated in situ using triethyl orthoformate (TEOf), which can lead to variable yields if the TEOf quality is poor. The isolated potassium salt guarantees a 1:1 stoichiometry.
- **Green Chemistry:** The reaction can often be performed in water or ethanol/water mixtures, avoiding the need for high-boiling solvents like DMF or toxic chlorinated solvents.
- **Purification:** Products derived from the salt method often precipitate directly from the aqueous/alcoholic reaction medium upon acidification, simplifying downstream processing.

Part 3: Experimental Protocol

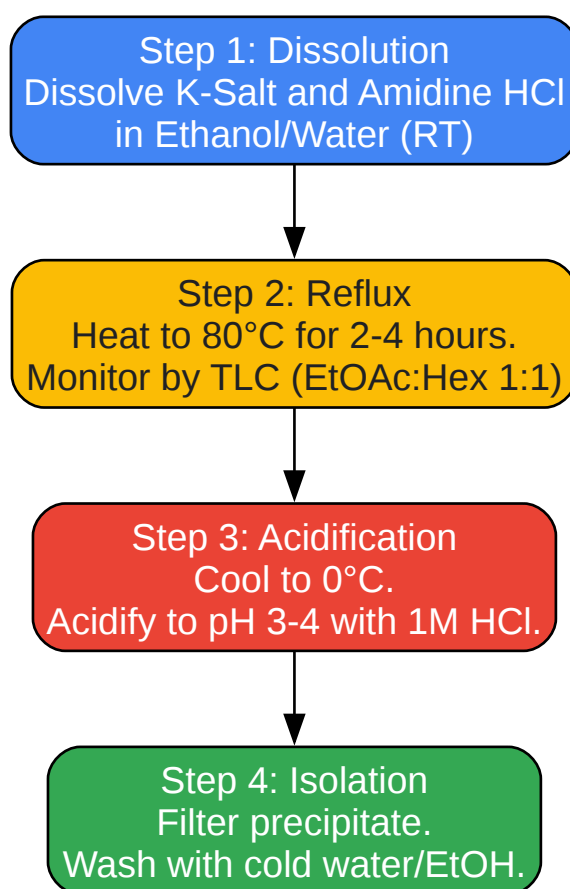
Protocol: Synthesis of 4-Hydroxy-2-phenylpyrimidine-5-carbonitrile

Target: Synthesis of a Janus Kinase (JAK) inhibitor precursor scaffold.

1. Materials

- Reagent A: **Potassium (Z)-2-cyano-1-ethoxycarbonyl-ethenolate** (1.0 eq, 10 mmol, ~1.79 g)
- Reagent B: Benzamidine Hydrochloride (1.1 eq, 11 mmol, ~1.72 g)
- Solvent: Ethanol (20 mL) or Water (20 mL)
- Base (Optional): Sodium Acetate (1.1 eq) if using amine salts in non-aqueous media.

2. Workflow Diagram



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Figure 2: Step-by-step experimental workflow for pyrimidine synthesis.

3. Detailed Procedure

- Setup: In a 50 mL round-bottom flask equipped with a magnetic stir bar, charge **Potassium (Z)-2-cyano-1-ethoxycarbonyl-ethenolate** (1.79 g) and Benzamidine Hydrochloride (1.72 g).
- Solvent Addition: Add 20 mL of ethanol (or water for a greener approach). The potassium salt will partially dissolve.
- Reaction: Heat the mixture to reflux (approx. 78-80°C). The suspension will typically clear as the reaction proceeds and then may become cloudy again as the product or KCl forms.
- Monitoring: Monitor reaction progress by TLC. The starting material (K-salt) stays at the baseline; the product will have an $R_f \sim 0.4-0.6$ in 50% EtOAc/Hexane. Reaction is usually complete within 3 hours.
- Workup:
 - Cool the reaction mixture to room temperature, then to 0°C in an ice bath.
 - Slowly add 1M HCl until the pH reaches ~3-4. This protonates the enolate/phenolate oxygen, precipitating the 4-hydroxypyrimidine derivative.
- Purification: Filter the solid using a Buchner funnel. Wash the cake with cold water (2 x 10 mL) to remove KCl and excess acid. Wash with cold ethanol (1 x 5 mL).
- Drying: Dry the solid in a vacuum oven at 50°C for 4 hours.
 - Expected Yield: 85-92%
 - Appearance: White to off-white solid.

References

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